

Personal protective equipment for handling 1H-Imidazole-1-sulfonyl azide

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Compound of Interest

Compound Name: 1H-Imidazole-1-sulfonyl azide

Cat. No.: B057912

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Safe Handling of 1H-Imidazole-1-sulfonyl Azide and Its Salts

For Immediate Reference: Key Safety and Logistical Information

This guide provides essential safety protocols for researchers, scientists, and drug development professionals handling **1H-Imidazole-1-sulfonyl azide** and its common salt forms. Due to the potential hazards associated with organic azides, strict adherence to these procedures is critical to ensure laboratory safety. The information below details necessary personal protective equipment (PPE), operational plans for handling and storage, and proper disposal methods.

Hazard Identification and Risk Assessment

1H-Imidazole-1-sulfonyl azide and its salts are energetic compounds used as diazo-transfer reagents. The stability of these compounds varies significantly, with the hydrogen sulfate salt being the safest for handling.

- **1H-Imidazole-1-sulfonyl azide** (Parent Compound): A colorless liquid that is potentially explosive and should be handled only in solution[1].
- **1H-Imidazole-1-sulfonyl azide** hydrochloride: A solid that is sensitive to impact and heat. It is hygroscopic and can hydrolyze over time to form highly explosive hydrazoic acid[1][2]. Heating above 150°C can cause violent decomposition[1]. It is classified as causing damage

to organs through prolonged or repeated exposure, being harmful if swallowed, and causing skin and eye irritation[3][4][5].

- **1H-Imidazole-1-sulfonyl azide** hydrogen sulfate: Significantly more stable and less sensitive to impact, friction, and electrostatic discharge, making it the preferred reagent for diazo-transfer reactions[1][6][7]. However, it is still considered harmful if swallowed and can cause skin and eye irritation[8].

Compound	CAS Number	Key Hazards
1H-Imidazole-1-sulfonyl azide	952234-37-6[9]	Potentially explosive liquid[1]
1H-Imidazole-1-sulfonyl azide hydrochloride	952234-36-5[3]	Explosive risk (sensitive to impact, heat), hygroscopic, forms hydrazoic acid, organ toxicity, skin/eye irritant[1][2][3]
1H-Imidazole-1-sulfonyl azide sulfate	1357503-23-1[8]	More stable, lower explosive risk, harmful if swallowed, skin/eye irritant[1][7][8]

Operational and Safety Protocols

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure. The following table summarizes the required equipment.

Body Part	Required PPE	Specifications and Standards
Eyes/Face	Safety Goggles & Face Shield	Goggles must be chemical-splash proof and conform to EN 166 (EU) or NIOSH (US) standards. A full-face shield is required over the goggles[3][4][8].
Hands	Impervious Chemical-Resistant Gloves	Nitrile or butyl rubber gloves are recommended. Always inspect gloves for integrity before use and dispose of them after handling the compound[4][6][8].
Body	Flame-Resistant Laboratory Coat & Chemical-Resistant Apron/Suit	Wear a flame-resistant lab coat. For larger quantities or tasks with a higher risk of splashing, a complete chemical-resistant suit is necessary[4][8].
Respiratory	Respirator (as needed)	Use in a well-ventilated area or fume hood. If ventilation is inadequate or dust is generated, a full-face respirator with appropriate cartridges (e.g., OV/AG/P99 in the US or ABEK-P2 in the EU) is required[3][4][8].
Feet	Closed-toe Safety Shoes	Safety shoes are required to protect against spills and falling objects[3].

Engineering Controls and Handling Procedures

- Ventilation: All work with **1H-Imidazole-1-sulfonyl azide** and its salts must be conducted in a certified chemical fume hood to minimize inhalation exposure[10][11].
- Handling:
 - Always handle the compound in solution to aid heat dissipation and reduce the risk of detonation from friction or impact[2].
 - Avoid the formation and spread of dust[8][10].
 - Use compatible tools (e.g., plastic or ceramic spatulas) to avoid scratching glassware, which can be an ignition source.
 - Do not eat, drink, or smoke in the laboratory[3][10].
 - Wash hands thoroughly with soap and water after handling[3][10].

Storage and Transport

- Storage Conditions: Store in a cool, dry, and well-ventilated area, away from incompatible materials such as acids, metals, and strong oxidizing agents[3][10].
- Temperature: The recommended storage temperature is between 2-8°C in a designated, explosion-proof refrigerator[3][11].
- Inert Atmosphere: Store the container tightly sealed under an inert atmosphere (e.g., argon) to prevent hydrolysis, especially for the hygroscopic hydrochloride salt[3][11].
- Ignition Sources: Keep away from all sources of heat, sparks, and open flames[3].

Spill and Emergency Response

- Evacuation: In case of a spill, evacuate all non-essential personnel from the area[10].
- Ventilation: Ensure the area is well-ventilated[3].
- Containment: Prevent the spill from entering drains or waterways[10].
- Cleanup:

- Wear full PPE, including respiratory protection[10].
- For small spills, gently sweep or shovel the solid material into a labeled, sealed container for disposal. Use dry cleanup methods and avoid creating dust. A vacuum cleaner rated for explosive dusts may be used[3][10].
- Do not use air hoses for cleanup[10].
- For large spills, contact your institution's emergency response team immediately[10].

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention[3][4].
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention[3][4].
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Remove contact lenses if possible. Seek immediate medical attention[3][4].
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention[3][4].

Disposal Plan

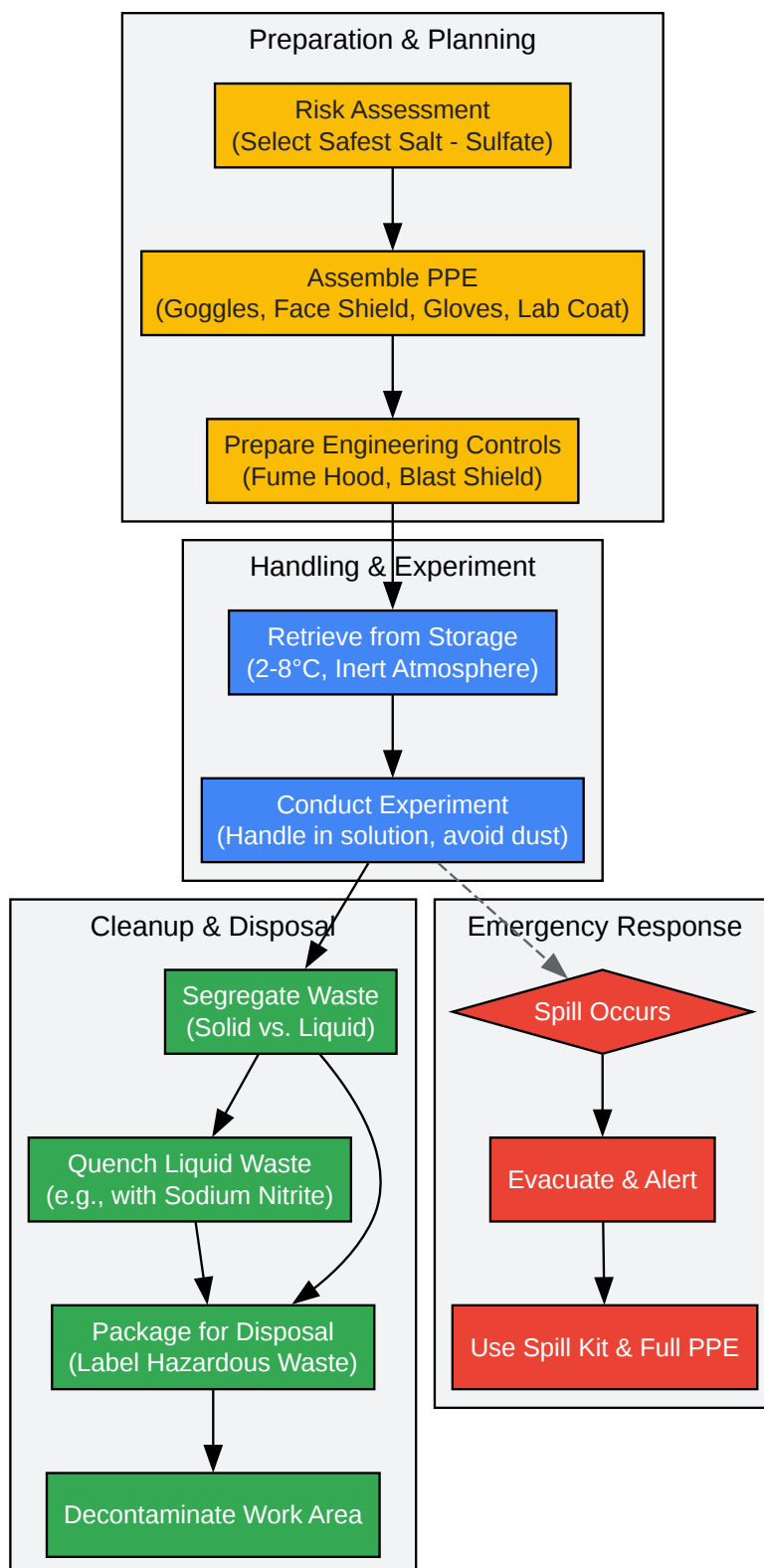
Proper disposal is crucial to neutralize the hazardous properties of azide-containing waste.

- Solid Waste: Dispose of contaminated solids (e.g., gloves, paper towels) and excess reagent in a sealed, clearly labeled container as hazardous waste. This should be handled by a

licensed professional waste disposal service, often via incineration in a specialized facility[3][8].

- Liquid Waste:
 - Never concentrate solutions containing **1H-Imidazole-1-sulfonyl azide** or its salts, especially mother liquors from crystallization, as they may contain highly explosive byproducts like hydrazoic acid[2].
 - Aqueous and organic waste streams should be chemically quenched to destroy the azide. A common procedure involves treating the waste with 1.5 equivalents of sodium nitrite, followed by slow acidification with stirring[7][12]. This process should only be performed by trained personnel familiar with the reaction.
 - After quenching, dispose of the solution through your institution's hazardous chemical waste program.

Workflow for Handling 1H-Imidazole-1-sulfonyl Azide Salts



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